

# Synthesis of Cesium Chlorobromide Solid Solutions: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Cesium chlorobromide	
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This technical guide provides a comprehensive overview of the synthesis of **cesium chlorobromide** (CsCl<sub>x</sub>Br<sub>1-x</sub>) solid solutions, with a primary focus on the scientifically significant cesium lead halide perovskite nanocrystals (CsPbCl<sub>x</sub>Br<sub>3-x</sub>). This document details various synthesis methodologies, presents key quantitative data in a structured format, and includes visualizations of experimental workflows to facilitate understanding and replication.

## Introduction

Cesium chlorobromide solid solutions, particularly in the form of perovskite nanocrystals, have garnered significant attention in recent years owing to their exceptional optoelectronic properties. These materials exhibit high photoluminescence quantum yields (PLQY), tunable bandgaps, and narrow emission spectra, making them promising candidates for a wide range of applications, including light-emitting diodes (LEDs), photodetectors, and solar cells.[1][2][3] The ability to precisely control the stoichiometry (the x value in CsPbClxBr3-x) allows for the fine-tuning of their optical and electronic properties across the visible spectrum.[1][4] This guide will explore the primary synthesis routes for these materials, providing detailed experimental protocols and comparative data.

## **Synthesis Methodologies**

Several successful methods for the synthesis of **cesium chlorobromide** solid solutions have been established. The most prominent among these are the hot-injection method, ligand-assisted reprecipitation (LARP), anion exchange, and solid-state reactions. Each method offers



distinct advantages and challenges in terms of scalability, monodispersity, and control over the final product's properties.

## **Hot-Injection Method**

The hot-injection technique is a widely employed colloidal synthesis method that allows for the production of high-quality, monodisperse nanocrystals.[2] This method involves the rapid injection of a precursor solution into a hot solvent containing the other precursors, leading to a burst of nucleation followed by controlled crystal growth.

- Preparation of Cs-oleate precursor:
  - 0.407 g of Cs₂CO₃ is loaded into a 100 mL 3-neck flask with 20 mL of 1-octadecene
    (ODE) and 1.25 mL of oleic acid (OA).
  - The mixture is heated to 120 °C under vacuum for 1 hour to remove water.
  - The temperature is then raised to 150 °C under N₂ atmosphere until the Cs₂CO₃ has fully reacted with OA to form a clear solution of Cs-oleate.
  - The precursor is stored at 100 °C to prevent solidification.
- Synthesis of CsPbCl<sub>x</sub>Br<sub>3-x</sub> Nanocrystals:
  - 10 mL of ODE is loaded into a 50 mL 3-neck flask and degassed under vacuum at 120 °C for 1 hour.
  - 0.188 mmol of PbBr<sub>2</sub> and a variable amount of PbCl<sub>2</sub> (to achieve the desired Cl/Br ratio)
    are added to the flask along with 2 mL of oleylamine (OAm) and 2 mL of OA.
  - The mixture is heated to 120 °C under vacuum for 30 minutes.
  - The temperature is then raised to 140-200 °C under N₂ flow.
  - 0.8 mL of the pre-heated Cs-oleate precursor is swiftly injected into the reaction flask.
  - After 5-10 seconds, the reaction is quenched by placing the flask in an ice-water bath.



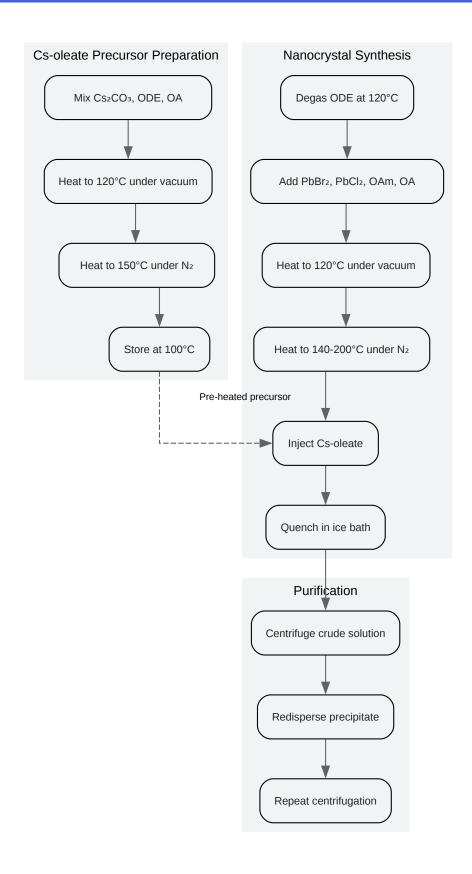




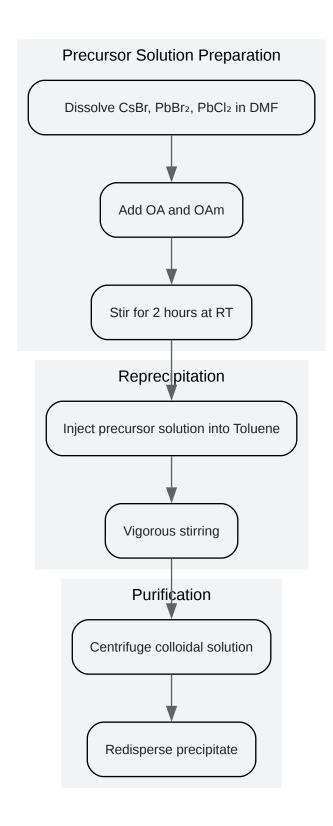
#### • Purification:

- The crude solution is centrifuged at 8000 rpm for 10 minutes.
- The supernatant is discarded, and the nanocrystal precipitate is redispersed in toluene or hexane.
- This purification process is repeated twice.

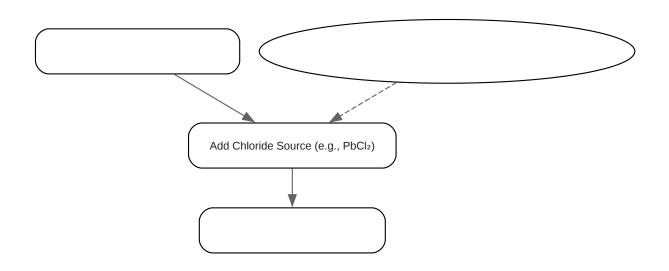












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